

Introduction: The Imperative of Stability in Drug Development

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Compound of Interest

Compound Name: 5,8-Dichloroisoquinoline

CAS No.: 73075-59-9

Cat. No.: B3038078

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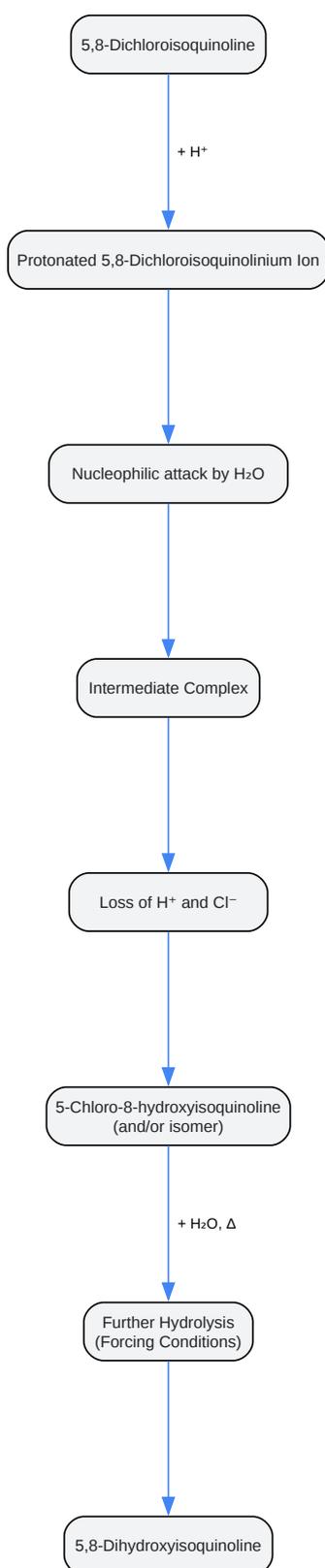
The isoquinoline scaffold is a privileged structure in medicinal chemistry, forming the core of numerous natural products and synthetic compounds with significant biological activity.[1] **5,8-Dichloroisoquinoline**, a halogenated derivative, represents a key intermediate for the synthesis of novel therapeutic agents. Its reactivity and substitution pattern offer a versatile platform for creating diverse molecular architectures. However, the journey from a promising lead compound to a viable drug product is contingent upon a thorough understanding of its chemical stability.

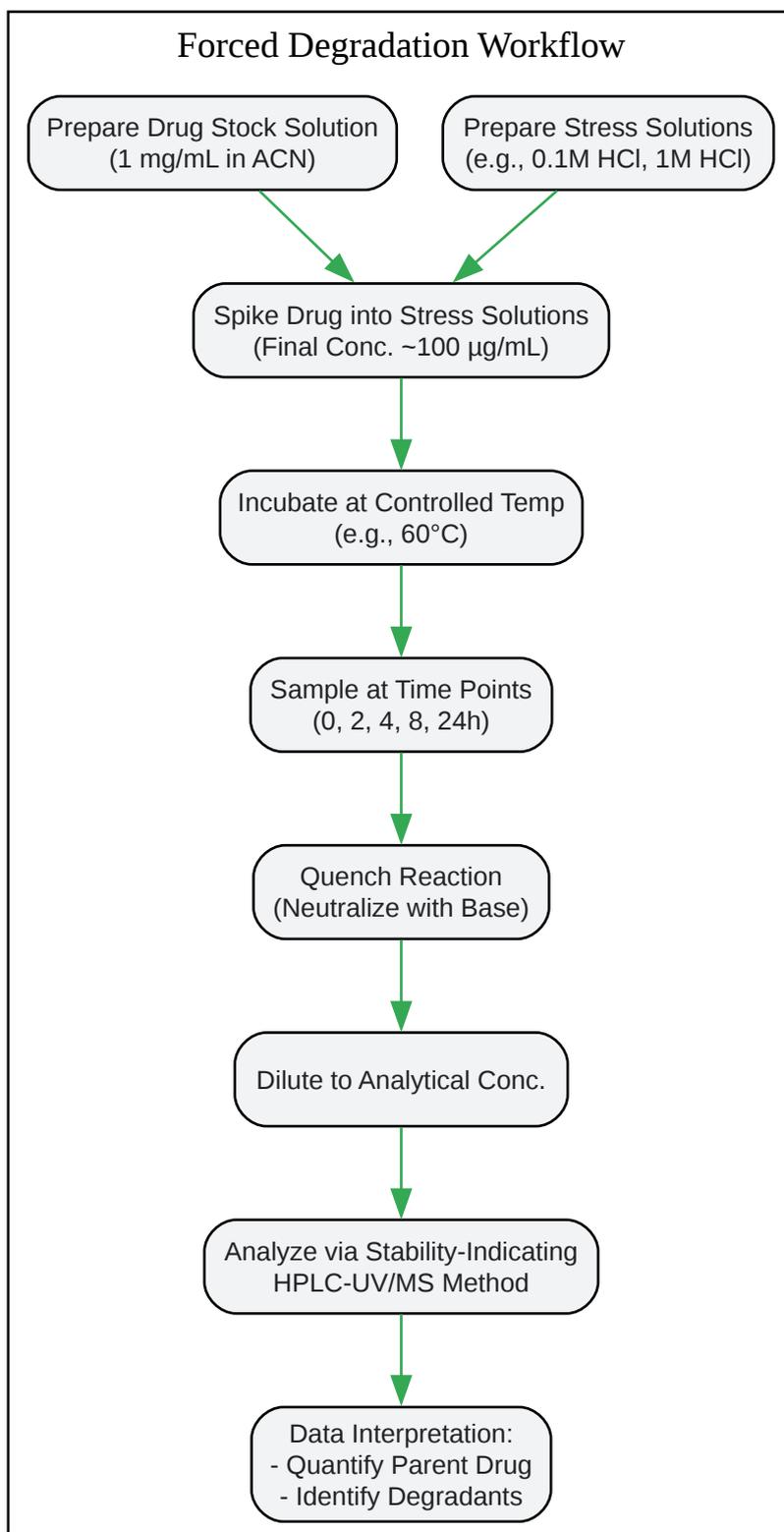
For drug development professionals, assessing the stability of a drug substance under various environmental conditions is not merely a regulatory formality but a cornerstone of ensuring its safety, efficacy, and quality.[2][3] Forced degradation, or stress testing, is a critical component of this assessment, providing invaluable insights into the intrinsic stability of a molecule and its likely degradation pathways.[4] These studies are instrumental in developing robust formulations, establishing appropriate storage conditions and shelf-life, and creating validated stability-indicating analytical methods.[2][5]

This guide, prepared from the perspective of a Senior Application Scientist, provides a comprehensive technical overview of the stability of **5,8-Dichloroisoquinoline** under acidic conditions. It delves into the molecule's inherent reactivity, proposes logical degradation pathways based on established chemical principles, and presents field-proven protocols for conducting rigorous stability assessments.

Physicochemical Properties and Reactivity Profile of 5,8-Dichloroisoquinoline

To understand the stability of **5,8-Dichloroisoquinoline**, we must first consider its molecular architecture and the interplay of its functional groups. The molecule consists of a bicyclic aromatic system where a benzene ring is fused to a pyridine ring.





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Sources

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